

Dimethyl Trithiocarbonate: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Dimethyl trithiocarbonate

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An In-depth Technical Guide on **Dimethyl Trithiocarbonate** for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **dimethyl trithiocarbonate**, a versatile organosulfur compound with significant applications in polymer chemistry and organic synthesis. The document details its chemical and physical properties, provides experimental protocols for its synthesis and its primary application as a chain transfer agent in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, and discusses its broader utility. This guide is intended to be a valuable resource for researchers, chemists, and material scientists.

Introduction

Dimethyl trithiocarbonate, with the chemical formula $(\text{CH}_3\text{S})_2\text{CS}$, is a yellow liquid characterized by a strong, unpleasant odor.^[1] It is the dimethyl ester of trithiocarbonic acid and is classified as a thioester.^[1] While its pungent smell necessitates careful handling, its utility in controlled radical polymerization and as a synthetic intermediate has made it a compound of interest in various fields of chemical research.

Chemical and Physical Properties

Dimethyl trithiocarbonate is a well-characterized compound. Its fundamental identifiers and key physical and chemical properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
CAS Number	2314-48-9[1][2]
Molecular Formula	C ₃ H ₆ S ₃ [3]
Molecular Weight	138.27 g/mol [2]
IUPAC Name	Bis(methylsulfanyl)methanethione[1]
Synonyms	Dimethyl carbonotrithioate, Trithiocarbonic acid dimethyl ester[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Yellow liquid[1]
Odor	Strong, unpleasant[1]
Density	1.254 g/mL at 25 °C[2]
Melting Point	-3 °C[2]
Boiling Point	101-102 °C at 12 mmHg[2]
Flash Point	97 °C (closed cup)[2]
Refractive Index	n _{20/D} 1.675[2]
Solubility	Information not widely available, but expected to be soluble in organic solvents.

Synthesis of Dimethyl Trithiocarbonate

Dimethyl trithiocarbonate can be synthesized through several routes, most commonly involving the reaction of carbon disulfide with a methylating agent or the reaction of thiophosgene with methanethiol.[1]

Experimental Protocol: Synthesis from Carbon Disulfide and Methyl Iodide

This protocol is a representative example based on general methods for trithiocarbonate synthesis.^{[1][4]}

Materials:

- Carbon disulfide (CS_2)
- Methyl iodide (CH_3I)
- Aqueous base (e.g., sodium hydroxide)
- Phase-transfer catalyst (e.g., a quaternary ammonium salt)
- Organic solvent (e.g., dichloromethane)
- Water

Procedure:

- A solution of the aqueous base and the phase-transfer catalyst in water is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- The flask is cooled in an ice bath.
- Carbon disulfide is dissolved in an organic solvent and added dropwise to the cooled aqueous solution with vigorous stirring.
- Methyl iodide is then added dropwise to the reaction mixture.
- The reaction is allowed to proceed at low temperature for a specified time, followed by warming to room temperature.
- The organic layer is separated, washed with water and brine, and dried over an anhydrous salt (e.g., magnesium sulfate).

- The solvent is removed under reduced pressure to yield the crude **dimethyl trithiocarbonate**, which can be further purified by distillation.

Applications in Organic Synthesis

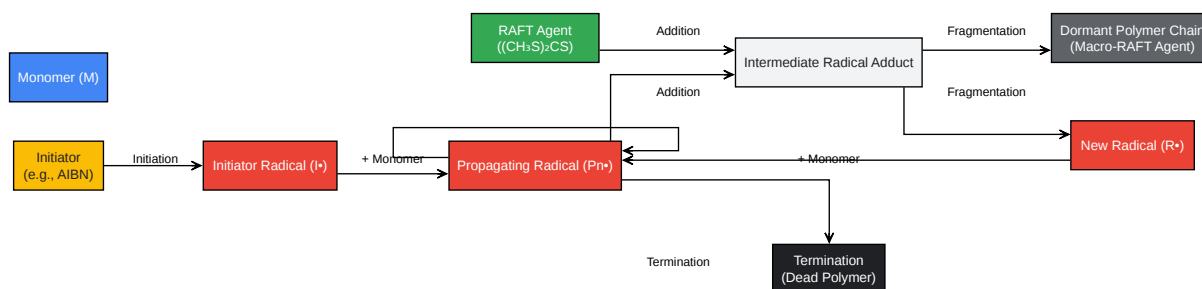
Beyond its primary role in polymer chemistry, **dimethyl trithiocarbonate** serves as a reagent in various organic transformations. It is used in the preparation of methyl- β,β' -dicarbonyldithiocarboxylate derivatives and β -oxodithiocarboxylates.^[1] It is also utilized in the generation of tris(organothiyl)methyl radicals.^[1] Furthermore, it has been employed as a reagent in the synthesis of 2-mercaptoquinoline and its analogs, which have shown potential as antileishmanial agents.^[1]

Role in RAFT Polymerization

The most significant application of **dimethyl trithiocarbonate** is as a chain transfer agent (CTA) in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization. RAFT is a form of controlled radical polymerization that allows for the synthesis of polymers with well-defined molecular weights and narrow molecular weight distributions.

Mechanism of RAFT Polymerization

The fundamental principle of RAFT polymerization involves a degenerative chain transfer process where a thiocarbonylthio compound, the RAFT agent, reversibly deactivates propagating polymer chains. This process establishes a dynamic equilibrium between active (propagating) and dormant (RAFT-adduct) polymer chains, allowing for controlled polymer growth.



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